

Personal protective equipment for handling 4-Methoxyphenethyl alcohol

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Compound of Interest

Compound Name: 4-Methoxyphenethyl alcohol

Cat. No.: B029802

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Essential Safety and Handling Guide for 4-Methoxyphenethyl Alcohol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Methoxyphenethyl alcohol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **4-Methoxyphenethyl alcohol**
- Synonyms: 2-(4-Methoxyphenyl)ethanol, p-Methoxyphenethyl alcohol
- CAS Number: 702-23-8[1]

Hazard Summary:

There are some discrepancies across safety data sheets regarding the hazard classification of **4-Methoxyphenethyl alcohol**. While some sources do not classify it as hazardous under OSHA's Hazard Communication Standard, others indicate potential hazards[1][2][3]. Therefore, a cautious approach is recommended. The potential hazards include:

- Skin Irritation: May cause skin irritation[2].

- Eye Irritation: Can cause serious eye irritation[2].
- Respiratory Irritation: May cause respiratory tract irritation[2].
- Harmful if Swallowed: One source indicates it may be harmful if swallowed[3].
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects[3].

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for the planned procedures. The following table summarizes the recommended PPE for handling **4-Methoxyphenethyl alcohol**.

Body Part	PPE Item	Specification
Eyes/Face	Safety Goggles	Chemical splash goggles meeting ANSI/ISEA Z87.1 D3 standard[4].
Face Shield	Wear in addition to goggles when there is a significant splash hazard[5].	
Skin/Body	Laboratory Coat	Standard lab coat to protect from incidental contact.
Chemical-Resistant Apron	Recommended when handling larger quantities or when there is a splash risk.	
Closed-toe Shoes	Required for all laboratory work.	
Hands	Chemical-Resistant Gloves	Nitrile gloves are suitable for incidental contact. Change gloves immediately if contaminated[5]. For prolonged contact, consider gloves with higher chemical resistance.
Respiratory	Not generally required	Use in a well-ventilated area. If dust or aerosols may be generated, use a NIOSH-approved respirator[1].

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area. A chemical fume hood is recommended, especially when heating the substance or if dust or aerosols are likely to be generated.

General Handling:

- Review Safety Data Sheet (SDS): Always review the SDS before working with **4-Methoxyphenethyl alcohol**[\[4\]](#).
- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Avoid Contact: Prevent contact with skin, eyes, and clothing[\[6\]](#).
- Avoid Inhalation: Do not breathe dust or vapors.
- Use Appropriate Tools: Use spatulas or other appropriate tools to handle the solid material to avoid generating dust.
- Label Containers: Ensure all containers are clearly and accurately labeled.

Storage:

- Store in a tightly closed container[\[6\]](#).
- Keep in a dry, cool, and well-ventilated place[\[6\]](#).
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides[\[6\]](#).

Spill and Disposal Plan

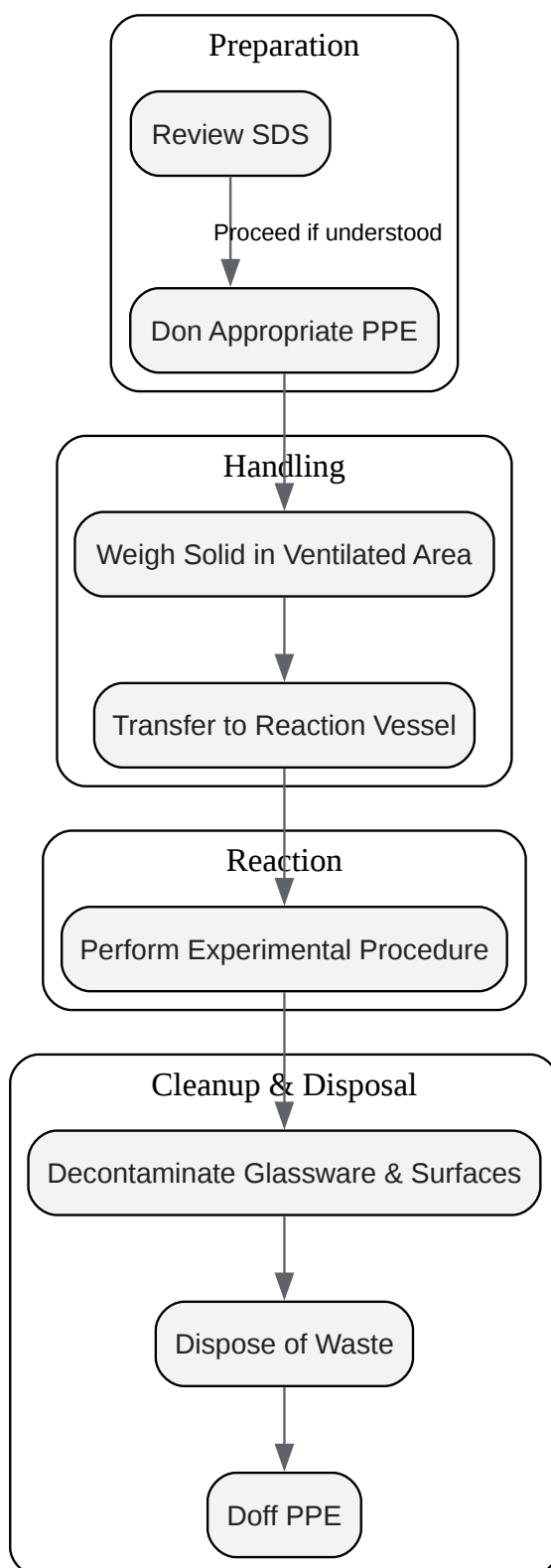
Spill Response:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Increase ventilation to the area.
- Contain: For small spills of solid material, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal. Avoid generating dust[\[1\]](#).
- Decontaminate: Clean the spill area with an appropriate solvent or detergent and water.
- Dispose: Dispose of the contaminated materials as hazardous waste.

Waste Disposal:

- Dispose of unused **4-Methoxyphenethyl alcohol** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in the regular trash.
- Consult your institution's environmental health and safety (EHS) office for specific disposal procedures.

Experimental Workflow for Handling 4-Methoxyphenethyl Alcohol



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Caption: Workflow for the safe handling of **4-Methoxyphenethyl alcohol**.

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